

Reactivity comparison of 4-Hydroxypentanal with 5-hydroxypentanal

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Compound of Interest

Compound Name: 4-Hydroxypentanal

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A Comparative Guide to the Reactivity of **4-Hydroxypentanal** and 5-Hydroxypentanal

Introduction

4-Hydroxypentanal and 5-hydroxypentanal are bifunctional organic molecules, possessing both an aldehyde and a hydroxyl group.^{[1][2]} Their structural similarity, differing only in the position of the hydroxyl group, leads to significant differences in their chemical reactivity, particularly in their propensity for intramolecular cyclization. This guide provides a detailed comparison of their reactivity, supported by experimental data and protocols, to aid researchers, scientists, and drug development professionals in understanding and utilizing these compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-hydroxypentanal** and 5-hydroxypentanal is presented below.

Property	4-Hydroxypentanal	5-Hydroxypentanal
Molecular Formula	C5H10O2[2][3][4][5]	C5H10O2[1][6][7][8]
Molecular Weight	102.13 g/mol [3][5][8]	102.13 g/mol [1][7][8]
Boiling Point	193.6 °C at 760 mmHg[3]	115-122 °C at 15 mmHg[6]
Density	0.961 g/cm ³ [3]	1.055 g/mL[6]
IUPAC Name	4-hydroxypentanal[5]	5-hydroxypentanal[7]
CAS Number	44601-24-3[2][3][4][5][9]	4221-03-8[1][6][7][8][10]

Reactivity Comparison

The primary difference in the reactivity of **4-hydroxypentanal** and 5-hydroxypentanal stems from the position of the hydroxyl group relative to the aldehyde, which dictates the thermodynamics of intramolecular hemiacetal formation.

Intramolecular Cyclization: Hemiacetal Formation

Both compounds exist in equilibrium with their cyclic hemiacetal forms. This intramolecular reaction is a defining characteristic of their chemical behavior.[2][11]

- **4-Hydroxypentanal** undergoes intramolecular cyclization to form a five-membered cyclic hemiacetal (2-methyltetrahydrofuran-2-ol).[2]
- 5-Hydroxypentanal cyclizes to form a six-membered cyclic hemiacetal (tetrahydropyran-2-ol).[11][12]

Generally, six-membered rings are thermodynamically more stable than five-membered rings due to lower angle and torsional strain.[13][14][15] Consequently, 5-hydroxypentanal exists predominantly in its more stable six-membered cyclic hemiacetal form in solution.[11][16] While **4-hydroxypentanal** also forms a cyclic structure, the equilibrium may not favor the cyclic form as strongly as in the case of 5-hydroxypentanal.

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